

T-2 Triol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: T-2 triol
CAS No.: 97373-21-2
Cat. No.: B013939

[Get Quote](#)

An In-depth Exploration of the Chemical Properties, Biological Activity, and Analytical Methodologies for a Key T-2 Toxin Metabolite

Introduction

T-2 triol, a significant metabolite of the highly toxic T-2 toxin, is a member of the trichothecene mycotoxin family. These mycotoxins are naturally produced by various species of *Fusarium* fungi, which commonly contaminate cereal grains and other agricultural products. While T-2 toxin is notorious for its potent cytotoxic effects, its metabolic transformation in vivo leads to the formation of various derivatives, including **T-2 triol**. Understanding the chemical characteristics, biological activity, and analytical detection of **T-2 triol** is crucial for researchers in toxicology, pharmacology, and drug development. This technical guide provides a comprehensive overview of **T-2 triol**, with a focus on its CAS number, molecular weight, physicochemical properties, biological significance, and detailed analytical protocols.

Core Chemical and Physical Properties

A thorough understanding of the fundamental chemical and physical properties of **T-2 triol** is essential for its accurate handling, storage, and experimental use.

Key Identifiers and Molecular Characteristics

Property	Value	Source(s)
CAS Number	34114-98-2	[1][2][3]
Deprecated CAS Number	97373-21-2	[2][4]
Molecular Formula	C ₂₀ H ₃₀ O ₇	[1][2]
Molecular Weight	382.45 g/mol	[1][2][5]
Appearance	White to off-white powder	[3]
Melting Point	162°C	[3]

Solubility and Stability

T-2 triol exhibits solubility in various organic solvents, a critical consideration for the preparation of stock solutions and experimental media. It is soluble in dimethyl sulfoxide (DMSO), dichloromethane, and methanol.[3] Its solubility in water is slight.[3]

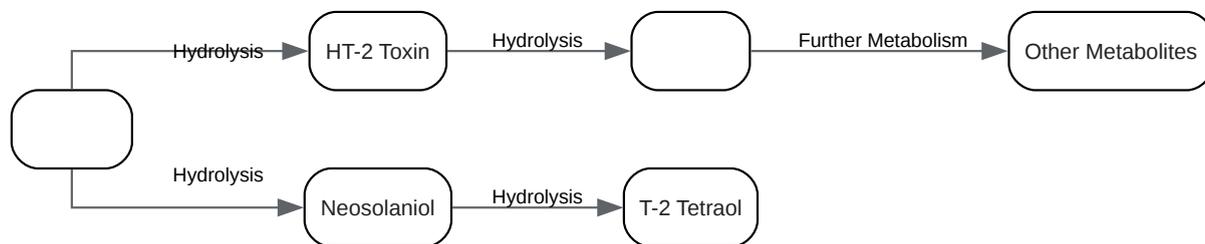
For long-term storage, **T-2 triol** should be kept at -20°C in a dry and dark environment to ensure its stability.[1] Under ambient shipping conditions, the compound is stable for several weeks.[1] Like other trichothecenes, **T-2 triol** is a stable molecule that is not readily degraded by heat during food processing.[6] However, it can be deactivated in strong acidic or alkaline environments.[7]

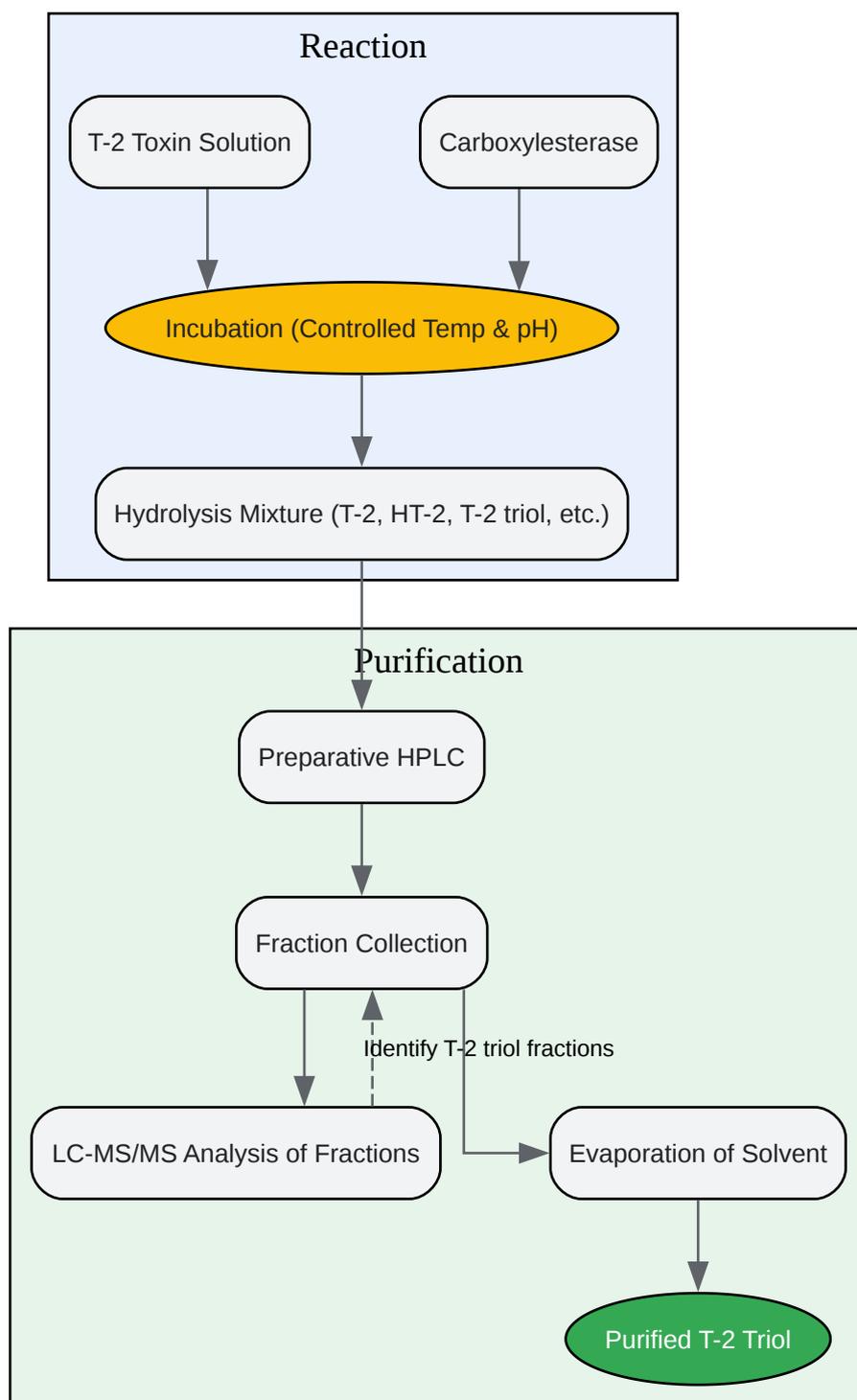
Biological Significance and Mechanism of Action

T-2 triol is an active metabolite of T-2 toxin, formed primarily through hydrolysis in vivo.[5] This biotransformation is a key aspect of the toxicokinetics of T-2 toxin.

Metabolic Pathway

The metabolism of T-2 toxin is a complex process involving several enzymatic reactions. The major metabolic pathways include hydrolysis, hydroxylation, de-epoxidation, and conjugation. Hydrolysis of the ester groups of T-2 toxin leads to the formation of various metabolites, including HT-2 toxin, neosolaniol, and subsequently **T-2 triol** and T-2 tetraol. This metabolic cascade generally results in compounds with reduced toxicity compared to the parent T-2 toxin.





[Click to download full resolution via product page](#)

Caption: Conceptual workflow for enzymatic preparation of **T-2 triol**.

Methodology Outline:

- **Dissolution of T-2 Toxin:** Dissolve a known quantity of T-2 toxin in a suitable buffer solution.
- **Enzyme Addition:** Introduce a carboxylesterase enzyme preparation to the T-2 toxin solution. The choice of enzyme and its concentration will influence the reaction rate and product distribution.
- **Incubation:** Incubate the reaction mixture under optimized conditions of temperature and pH to facilitate enzymatic hydrolysis.
- **Reaction Monitoring:** Monitor the progress of the reaction over time using an analytical technique such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) to observe the formation of HT-2 toxin and **T-2 triol**.
- **Purification:** Once a significant amount of **T-2 triol** has been formed, purify the compound from the reaction mixture using techniques such as preparative high-performance liquid chromatography (HPLC).
- **Verification:** Confirm the identity and purity of the isolated **T-2 triol** using analytical methods like LC-MS/MS and nuclear magnetic resonance (NMR) spectroscopy.

Quantification of T-2 Triol in Cell Culture Media by LC-MS/MS

This protocol provides a general framework for the extraction and quantification of **T-2 triol** from cell culture media. Optimization will be required based on the specific cell line, media composition, and instrumentation used.

1. Sample Preparation and Extraction:

- **Collect Media:** At the desired time points, collect the cell culture supernatant.
- **Internal Standard:** Add an appropriate internal standard (e.g., ¹³C-labeled **T-2 triol**) to the collected media to correct for extraction efficiency and matrix effects.
- **Liquid-Liquid Extraction:**
 - Add a water-immiscible organic solvent (e.g., ethyl acetate) to the media sample.

- Vortex vigorously to ensure thorough mixing and extraction of the analyte into the organic phase.
- Centrifuge to separate the aqueous and organic layers.
- Evaporation: Carefully transfer the organic layer to a clean tube and evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in a suitable solvent (e.g., methanol/water mixture) compatible with the LC-MS/MS mobile phase.

2. LC-MS/MS Analysis:

- Chromatographic Separation:
 - Column: A C18 reversed-phase column is typically used for the separation of trichothecenes.
 - Mobile Phase: A gradient elution with a mobile phase consisting of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to improve ionization.
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in positive ion mode is commonly employed.
 - Detection: Use a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity. Select specific precursor-to-product ion transitions for **T-2 triol** and the internal standard.

3. Quantification:

- Generate a calibration curve using standards of known **T-2 triol** concentrations.
- Calculate the concentration of **T-2 triol** in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Conclusion

T-2 triol, as a primary metabolite of T-2 toxin, plays a significant role in the overall toxicology of Fusarium mycotoxins. A comprehensive understanding of its chemical properties, biological activity, and analytical determination is paramount for researchers in the fields of toxicology, food safety, and drug development. This technical guide provides foundational knowledge and practical insights to aid in the design and execution of robust scientific investigations involving **T-2 triol**. The provided protocols offer a starting point for the preparation and analysis of this important mycotoxin metabolite, empowering researchers to further elucidate its biological effects and significance.

References

- Bioaustralis Fine Chemicals. T2 toxin Triol. [\[Link\]](#)
- Adnan, M., et al. (2021). T-2 Toxin—The Most Toxic Trichothecene Mycotoxin: Metabolism, Toxicity, and Decontamination Strategies. *Molecules*, 26(22), 6886. [\[Link\]](#)
- Wikipedia. T-2 mycotoxin. [\[Link\]](#)
- Ueno, Y. (1983). T-2 Toxin—The Most Toxic Trichothecene Mycotoxin: Metabolism, Toxicity, and Decontamination Strategies. *Critical Reviews in Toxicology*, 12(1), 1-44. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 13797589, **T-2 triol**. [\[Link\]](#)
- Chemsrc. T2 toxin Triol | CAS#:97373-21-2. [\[Link\]](#)
- Meneely, J. P., et al. (2023). T-2 and HT-2 toxins: toxicity, occurrence and analysis: a review. *Toxins*, 15(8), 478. [\[Link\]](#)
- Defense Technical Information Center. (1985). Stability of T-2 Mycotoxin in Aqueous Media. [\[Link\]](#)
- Back, J. F. (1995). The Solubility of Proteins in Organic Solvents. *Biotechnology and Applied Biochemistry*, 22(2), 181-189. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medkoo.com](https://www.medkoo.com) [medkoo.com]
- [2. cfmot.de](https://www.cfmot.de) [cfmot.de]
- [3. T2 toxin Triol - LKT Labs](https://www.lktlabs.com) [lktlabs.com]
- [4. T-2 triol | C₂₀H₃₀O₇ | CID 13797589 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/T-2-triol) [pubchem.ncbi.nlm.nih.gov]
- [5. bioaustralis.com](https://www.bioaustralis.com) [bioaustralis.com]
- [6. T-2 mycotoxin - Wikipedia](https://en.wikipedia.org/wiki/T-2_mycotoxin) [en.wikipedia.org]
- [7. mdpi.com](https://www.mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [T-2 Triol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b013939#t-2-triol-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b013939#t-2-triol-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com